

Industrial Preparation of 2-((4-Aminopentyl)(ethyl)amino)ethanol: Application Notes and Protocols

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Compound of Interest

Compound Name: 2-((4-Aminopentyl)(ethyl)amino)ethanol

Cat. No.: B151410

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Abstract

2-((4-Aminopentyl)(ethyl)amino)ethanol, also known as Hydroxynovaldiamine (HNDA), is a critical intermediate in the synthesis of several active pharmaceutical ingredients (APIs), most notably the antimalarial and antirheumatic drug hydroxychloroquine. The industrial-scale production of HNDA is pivotal for ensuring a stable supply chain for these essential medicines. This document provides detailed application notes and protocols for the industrial preparation of **2-((4-Aminopentyl)(ethyl)amino)ethanol**, focusing on scalable and efficient synthesis routes. The protocols described herein are based on publicly available data from patents and scientific literature, offering insights into various manufacturing processes, including batch and continuous flow methods.

Introduction

2-((4-Aminopentyl)(ethyl)amino)ethanol (CAS: 69559-11-1) is a diamine alcohol that serves as a key building block in organic synthesis. Its primary application is in the pharmaceutical industry as a precursor to hydroxychloroquine, where it forms the side chain that is crucial for the drug's activity. The efficiency, scalability, and cost-effectiveness of the HNDA synthesis

process directly impact the affordability and availability of the final drug product. This document outlines and compares several prominent industrial synthesis routes for HNDA.

Physicochemical Properties

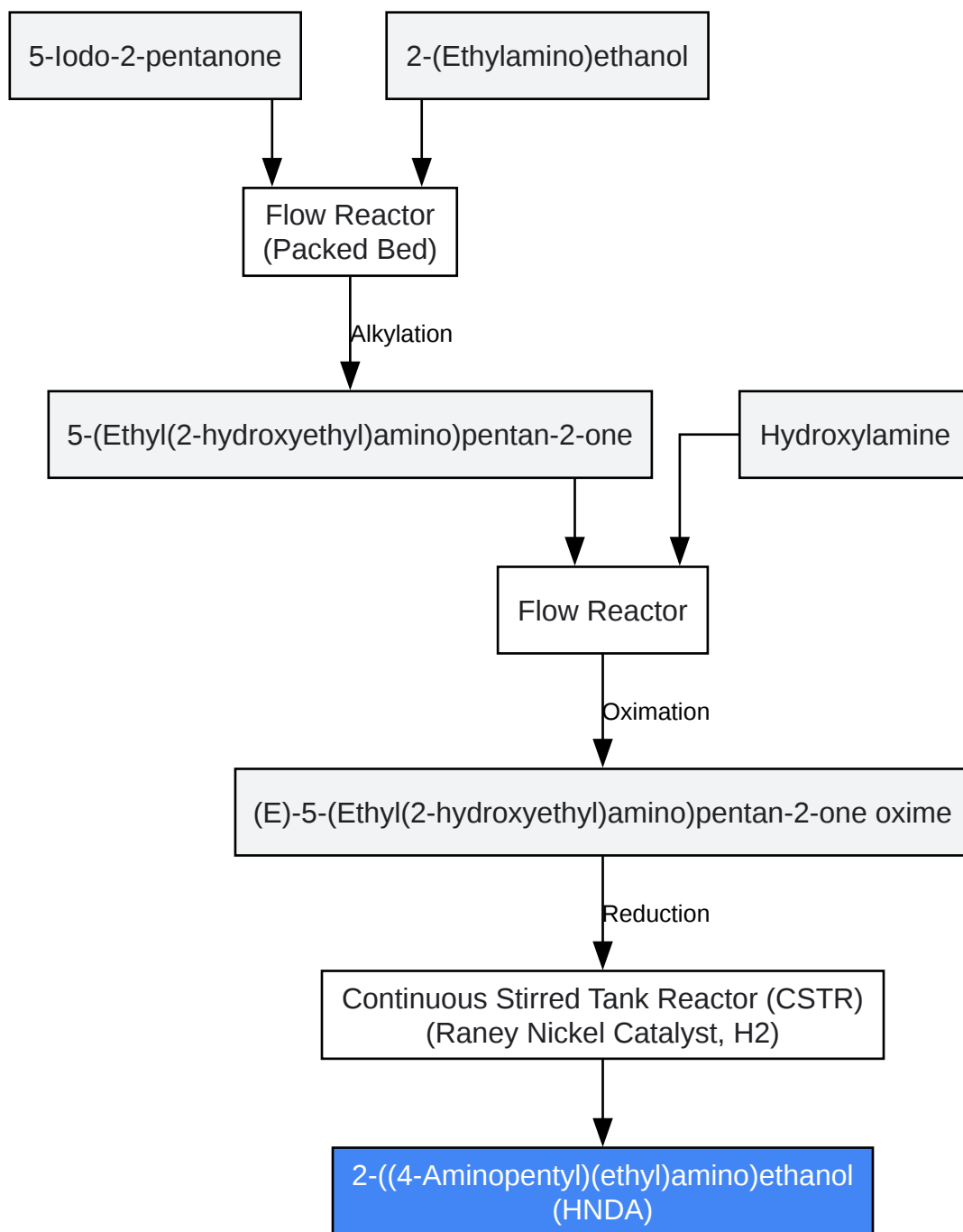
Property	Value	Reference
Molecular Formula	C ₉ H ₂₂ N ₂ O	
Molecular Weight	174.28 g/mol	
Appearance	Colorless to pale yellow liquid	
Boiling Point	263.6 °C at 760 mmHg	
Density	0.935 g/cm ³	
Solubility	Soluble in water and polar organic solvents	

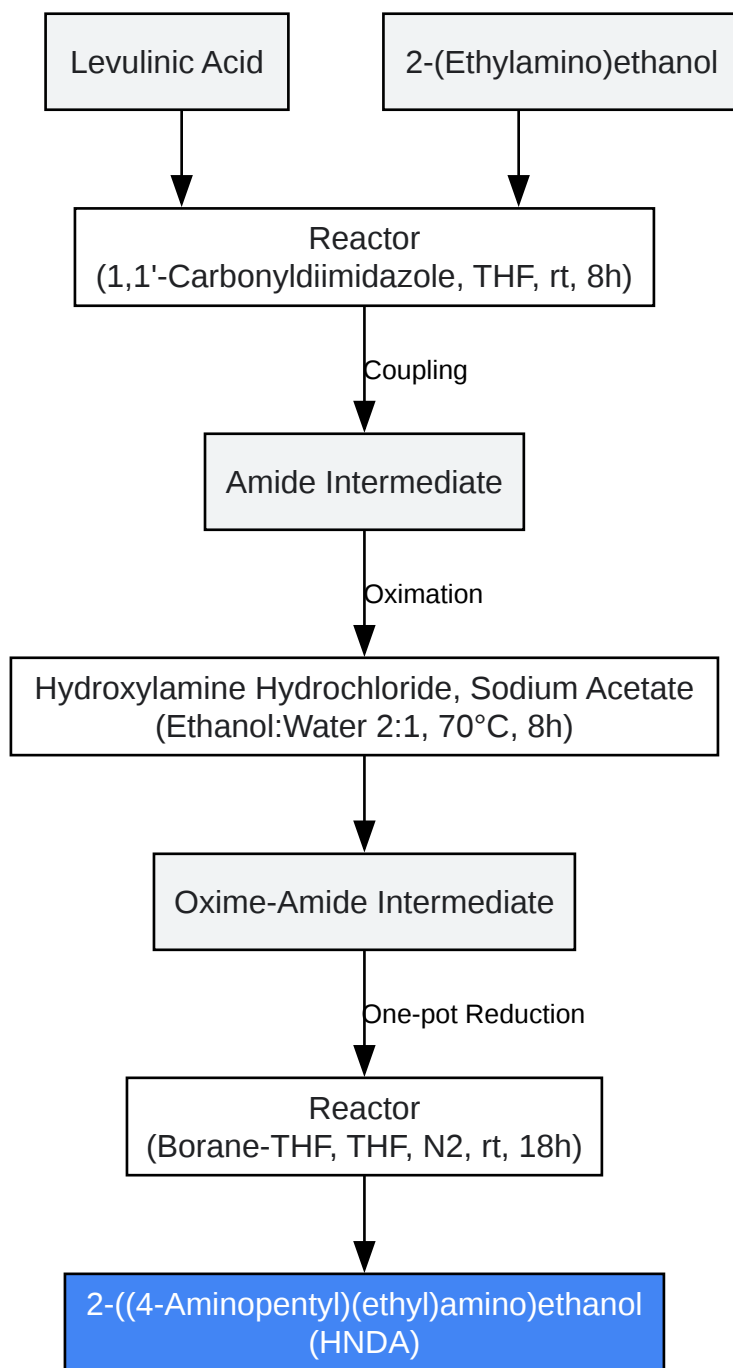
Synthesis Routes and Methodologies

Several synthetic strategies for the industrial production of HNDA have been developed. The following sections detail the most common and scalable routes, including a traditional approach from 5-halopentan-2-one, a green chemistry approach from levulinic acid, and a modern continuous flow synthesis.

Synthesis from 5-Iodo-2-pentanone (Continuous Flow Process)

This modern approach offers high efficiency and improved safety by minimizing the handling of hazardous intermediates and enabling better control over reaction parameters.





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